

The Discovery and Historical Context of Dihydrojasmone: A Technical Guide

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Compound of Interest

Compound Name: Dihydrojasmone

Cat. No.: B1670601

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Abstract

Dihydrojasmone (3-methyl-2-pentyl-2-cyclopenten-1-one) is a significant aroma compound with a characteristic fruity, jasmine-like odor. While not found in nature, its discovery and synthesis have been pivotal in the development of synthetic fragrances and have contributed to the broader understanding of structure-odor relationships. This technical guide provides an in-depth exploration of the discovery of **dihydrojasmone**, its historical context within the study of jasmine-related odorants, detailed experimental protocols for its synthesis, and an overview of the relevant olfactory signaling pathways.

Historical Context and Discovery

The quest to understand and replicate the alluring scent of jasmine has a long history in chemistry and perfumery. The story of **dihydrojasmone** is intrinsically linked to the study of jasmone, a key volatile component of jasmine oil.

The Pioneering Work of Staudinger and Ruzicka

The first synthesis of **dihydrojasmone** was achieved in 1924 by the Nobel laureates Hermann Staudinger and Leopold Ruzicka.^[1] Their work was part of a broader investigation into insecticidal substances, which led them to study the constituents of pyrethrum and jasmine. They successfully synthesized **dihydrojasmone** through a Dieckmann ring closure of a

corresponding dicarboxylic ester.^[1] This seminal work not only marked the discovery of this important fragrance molecule but also demonstrated a powerful synthetic strategy for creating cyclic ketones.

Subsequent Synthetic Developments

Following its initial discovery, **dihydrojasnone** has been prepared through various synthetic routes. One of the most notable and widely employed methods is the intramolecular aldol condensation of 2,5-undecanedione. This method offers a more efficient and scalable approach compared to the initial Dieckmann condensation. The development of diverse synthetic pathways has made **dihydrojasnone** a readily accessible and cost-effective alternative to natural jasmine extracts in the fragrance industry.

Quantitative Data

The physical and chemical properties of **dihydrojasnone** are well-characterized. The following table summarizes key quantitative data for this compound.

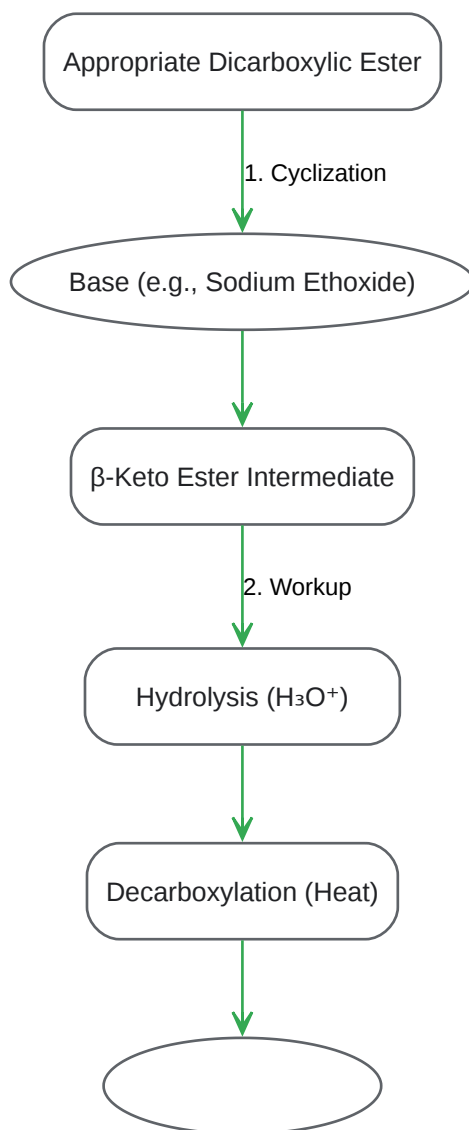
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₈ O	--INVALID-LINK--
Molecular Weight	166.26 g/mol	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Odor	Fruity, jasmine, woody, herbal	--INVALID-LINK--
Boiling Point	112 °C at 7 mmHg	--INVALID-LINK--
Density	0.916 g/mL at 25 °C	--INVALID-LINK--
Refractive Index	n _{20/D} 1.479	--INVALID-LINK--
CAS Number	1128-08-1	--INVALID-LINK--

Experimental Protocols

First Synthesis: Dieckmann Condensation (Staudinger and Ruzicka, 1924)

While the full experimental details from the original 1924 publication are not readily available, the Dieckmann condensation is a well-established reaction. The general procedure involves the base-catalyzed intramolecular cyclization of a diester to form a β -keto ester, which can then be hydrolyzed and decarboxylated to yield a cyclic ketone.

Conceptual Workflow:



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Caption: Conceptual workflow of the first synthesis of **dihydrojasmone** via Dieckmann condensation.

Common Synthesis: Intramolecular Aldol Condensation of 2,5-Undecanedione

This method is a widely used and efficient route for the synthesis of **dihydrojasmone**.

Step 1: Synthesis of 2,5-Undecanedione

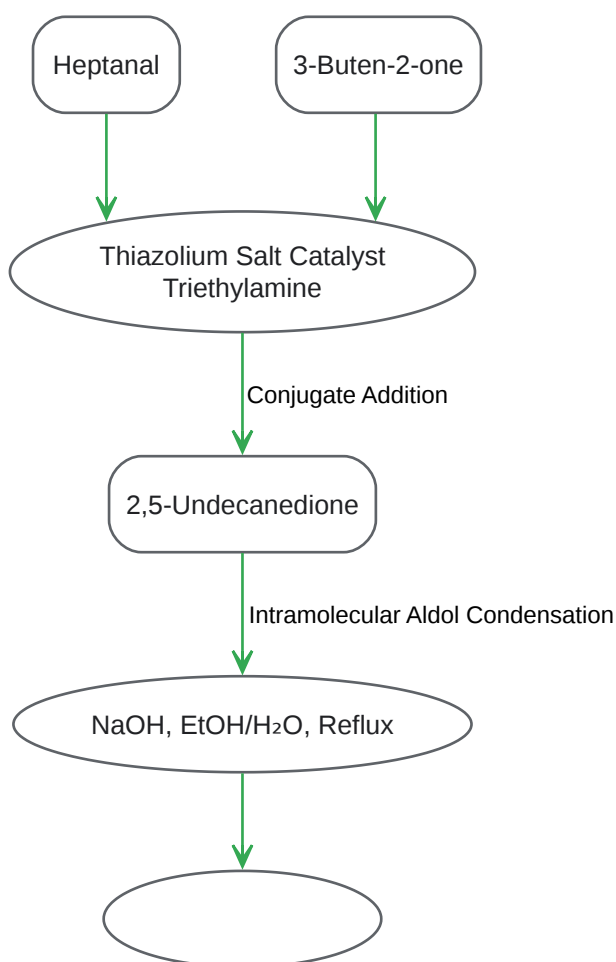
This precursor is prepared by the conjugate addition of heptanal to 3-buten-2-one, catalyzed by a thiazolium salt.

- Reactants: Heptanal, 3-buten-2-one, 3-benzyl-5-(2-hydroxyethyl)-4-methyl-1,3-thiazolium chloride (catalyst), triethylamine.
- Solvent: Absolute ethanol.
- Procedure:
 - A mixture of the thiazolium salt catalyst, absolute ethanol, 3-buten-2-one, triethylamine, and heptanal is prepared in a round-bottomed flask equipped with a reflux condenser.
 - The mixture is heated at approximately 80°C under a nitrogen atmosphere for 16 hours.
 - After cooling, the reaction mixture is concentrated, and the residue is taken up in chloroform.
 - The organic layer is washed sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and water.
 - After drying over anhydrous magnesium sulfate, the chloroform is removed by distillation, and the crude product is purified by vacuum distillation to yield 2,5-undecanedione.

Step 2: Intramolecular Aldol Condensation to **Dihydrojasmone**

- Reactant: 2,5-Undecanedione.
- Reagents: Sodium hydroxide solution.
- Solvent: Water and ethanol.

- Procedure:
 - 2,5-Undecanedione is added to a solution of sodium hydroxide in a mixture of water and ethanol.
 - The mixture is refluxed for 6 hours.
 - After cooling, the reaction mixture is extracted with ether.
 - The combined ether extracts are dried over magnesium sulfate, and the solvent is removed under reduced pressure.
 - The resulting crude **dihydrojasmone** is purified by vacuum distillation.



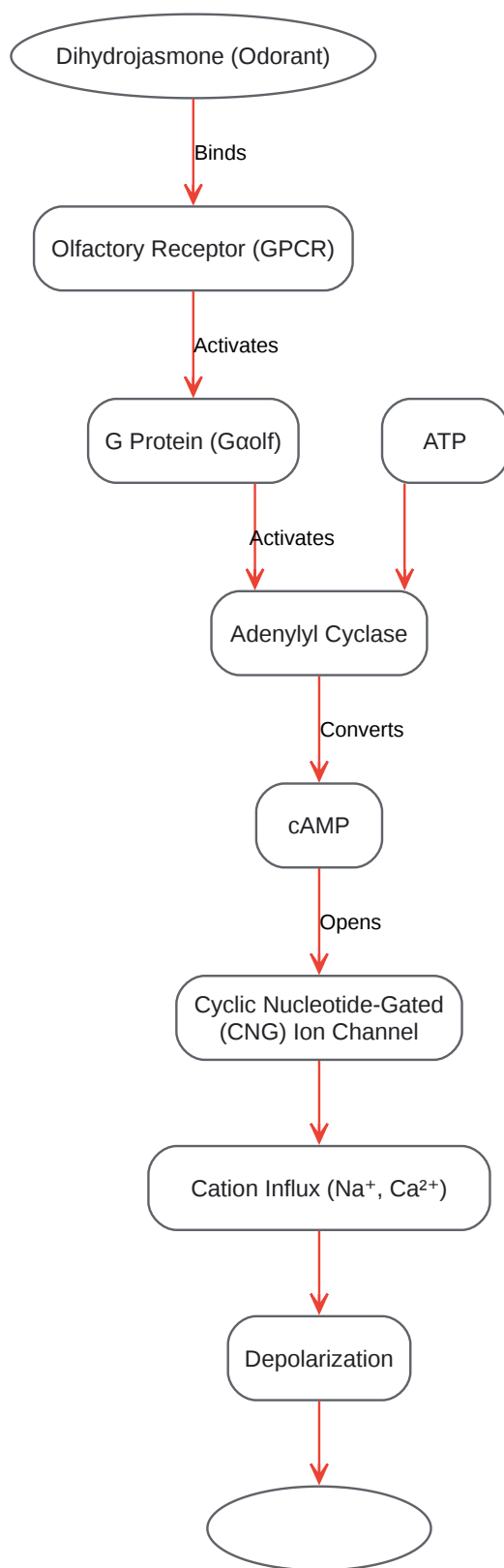
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Caption: Experimental workflow for the synthesis of **dihydrojasmone** via intramolecular aldol condensation.

Olfactory Signaling Pathway

The perception of odorants like **dihydrojasmone** is initiated by the binding of the molecule to specific olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. This binding event triggers a downstream signaling cascade.

The binding of an odorant to its G protein-coupled receptor (GPCR) activates the G protein G α olf. This, in turn, activates adenylyl cyclase, which leads to an increase in intracellular cyclic AMP (cAMP). The elevated cAMP levels open cyclic nucleotide-gated (CNG) ion channels, causing an influx of cations (Na⁺ and Ca²⁺) and depolarization of the neuron. This depolarization generates an action potential that is transmitted to the olfactory bulb in the brain, where the odor information is processed.



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Caption: Simplified signaling pathway for olfactory perception of odorants like dihydrojasmane.

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References

- 1. pubs.acs.org [pubs.acs.org]
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